

4-Methyl-2-hexanol CAS number lookup

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Compound of Interest

Compound Name: 4-Methyl-2-hexanol

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An In-depth Technical Guide to **4-Methyl-2-hexanol**

CAS Number: 2313-61-3

This technical guide provides a comprehensive overview of **4-Methyl-2-hexanol**, a chiral secondary alcohol of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, established synthetic methodologies, and its applications as a chiral building block in organic synthesis.

Chemical and Physical Properties

4-Methyl-2-hexanol, with the CAS number 2313-61-3, is a branched-chain aliphatic alcohol.[1][2][3][4][5] Its structure contains two stereocenters, making it a subject of interest in the field of stereochemistry.[1] The physical and chemical properties of **4-Methyl-2-hexanol** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2313-61-3	[1][2][4]
Molecular Formula	C ₇ H ₁₆ O	[1][3][4]
Molar Mass	116.20 g/mol	[1][2][3]
IUPAC Name	4-methylhexan-2-ol	[1]
Density	~0.817 g/cm ³	[1][6]
Boiling Point	152.0 to 153.0 °C @ 760 mmHg (est.)	[2]
Flash Point	125.00 °F (51.60 °C) (est.)	[2]
Water Solubility	4725 mg/L @ 25 °C (est.)	[2]
logP (Octanol/Water)	2.055 (est.)	[2]
Vapor Pressure	1.282 mmHg @ 25 °C (est.)	[2]

Synthesis of 4-Methyl-2-hexanol

The synthesis of secondary alcohols like **4-Methyl-2-hexanol** is commonly achieved through methods such as the reduction of a corresponding ketone or via a Grignard reaction. The Grignard reaction represents a fundamental and versatile method for C-C bond formation in organic chemistry.[1]

General Synthetic Routes

- **Grignard Reaction:** This approach involves the reaction of an appropriate Grignard reagent (an organomagnesium halide) with an aldehyde. For the synthesis of **4-Methyl-2-hexanol**, this would typically involve the reaction of acetaldehyde with a Grignard reagent derived from 1-bromo-3-methylpentane, or the reaction of isovaleraldehyde (3-methylbutanal) with ethylmagnesium bromide.[7]
- **Reduction of 4-Methyl-2-hexanone:** This precursor ketone can be reduced to **4-Methyl-2-hexanol** using various reducing agents. Industrial processes may use heterogeneous catalysts like palladium on carbon (Pd/C) or Raney nickel under hydrogen pressure.[1]

Experimental Protocol: Grignard Synthesis

The following is a representative protocol for the synthesis of a secondary alcohol via the Grignard reaction, adapted for the synthesis of **4-Methyl-2-hexanol** from isovaleraldehyde and ethylmagnesium bromide. This reaction must be conducted under anhydrous (dry) conditions as Grignard reagents react with water.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Ethyl bromide
- Isovaleraldehyde (3-methylbutanal)
- Iodine crystal (as an initiator)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Preparation of the Grignard Reagent (Ethylmagnesium Bromide):
 - A three-necked, round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer is dried in an oven and assembled while hot to prevent moisture ingress. A drying tube (containing CaCl_2) is placed atop the condenser.
 - Magnesium turnings are placed in the flask.
 - A solution of ethyl bromide in anhydrous diethyl ether is prepared and placed in the dropping funnel.
 - A small portion of the ethyl bromide solution is added to the magnesium. The reaction is initiated, which may be evidenced by bubble formation or a change in color. A small crystal

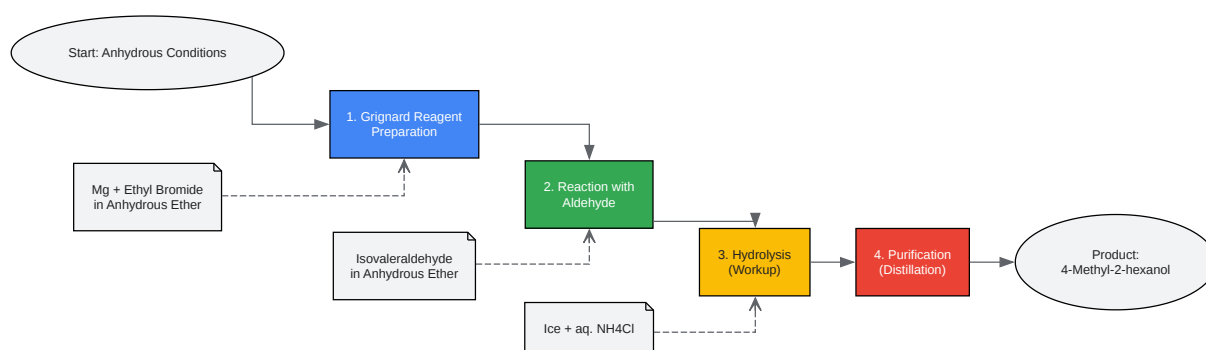
of iodine or gentle heating may be required to start the reaction.

- Once initiated, the remaining ethyl bromide solution is added dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is refluxed for an additional 15-30 minutes to ensure complete reaction of the magnesium.
- Reaction with Aldehyde:
 - The flask containing the Grignard reagent is cooled in an ice bath.
 - A solution of isovaleraldehyde in anhydrous diethyl ether is added dropwise from the dropping funnel to the cooled Grignard reagent with continuous stirring.
 - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 30 minutes.
- Hydrolysis (Workup):
 - The reaction mixture is slowly and carefully poured into a beaker containing a mixture of crushed ice and a saturated aqueous solution of ammonium chloride, while stirring vigorously. This step quenches the reaction and hydrolyzes the magnesium alkoxide intermediate.
 - The resulting mixture is transferred to a separatory funnel. The aqueous layer is separated and extracted with diethyl ether.
 - The organic layers are combined, washed with brine (saturated NaCl solution), and then dried over anhydrous magnesium sulfate.
- Purification:
 - The drying agent is removed by filtration.
 - The diethyl ether is removed from the filtrate using a rotary evaporator.

- The crude **4-Methyl-2-hexanol** product is then purified by fractional distillation under reduced pressure.

Visualization of Synthetic Workflow

The following diagram illustrates the key stages of the Grignard synthesis of **4-Methyl-2-hexanol**.



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Caption: Workflow for the Grignard synthesis of **4-Methyl-2-hexanol**.

Applications in Research and Drug Development

As a chiral secondary alcohol, **4-Methyl-2-hexanol** serves as a valuable intermediate and building block in organic synthesis.^[1]

- **Chiral Building Block:** The presence of two stereocenters makes this molecule a useful chiral precursor for the stereoselective synthesis of more complex organic molecules.^[1] This is particularly important in pharmaceutical and agrochemical research, where the biological activity of a compound is often dependent on its specific stereochemistry.

- **Stereochemical Studies:** Its structure is a good model for investigating how chirality influences physical properties and chemical reactivity. Researchers can use it to study the mechanisms of reactions such as oxidation, esterification, and dehydration, and to understand steric effects in organic reactions.[1]
- **Pheromone Synthesis:** Related branched-chain alcohols are components of insect pheromones. For instance, (3S,4S)-4-methyl-3-hexanol is a synergist for the aggregation pheromone of the almond bark beetle.[8] The synthetic methodologies used for **4-Methyl-2-hexanol** are applicable to the synthesis of these biologically active compounds.[1]
- **Broader Context of Branched Alcohols:** As a class, branched alcohols are investigated for their potential as biofuels due to their higher energy density and lower hygroscopicity compared to straight-chain alcohols.[1] They are also key intermediates in the chemical industry for producing plasticizers, lubricants, and surfactants.[1]

In conclusion, **4-Methyl-2-hexanol** is a significant compound for chemical research, offering a platform for studying stereochemistry and serving as a versatile building block for the synthesis of complex, biologically active molecules. Its synthesis and properties are well-characterized, making it a reliable tool for professionals in organic chemistry and drug development.

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